

Personal protective equipment for handling 3-Nitrodibenzofuran

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Compound of Interest

Compound Name: 3-Nitrodibenzofuran

Cat. No.: B1219392

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Essential Safety and Handling Guide for 3-Nitrodibenzofuran

This guide provides immediate and essential safety protocols, personal protective equipment (PPE) recommendations, and disposal plans for handling **3-Nitrodibenzofuran** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe operational procedures.

Hazard Summary and GHS Classification

3-Nitrodibenzofuran is classified with the following hazards according to the Globally Harmonized System (GHS).^[1] This information is critical for risk assessment and the selection of appropriate safety measures.

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Acute toxicity, Oral (Category 3)	Danger	H301: Toxic if swallowed	
Serious eye damage/eye irritation (Category 2)	Warning	H319: Causes serious eye irritation	

Personal Protective Equipment (PPE)

A comprehensive PPE program is mandatory when handling **3-Nitrodibenzofuran** to minimize exposure.[2][3] The selection of PPE should be based on a thorough risk assessment of the specific procedures being performed.

Recommended PPE for Handling **3-Nitrodibenzofuran**:

Protection Type	Recommended Equipment	Standard/Specification
Eye and Face Protection	Chemical safety goggles or a face shield	OSHA 29 CFR 1910.133 or European Standard EN166[4]
Skin Protection	Chemical-resistant gloves (Nitrile, Neoprene, or Butyl rubber)	Consult manufacturer for breakthrough times
Chemical-resistant clothing (lab coat, coveralls)	Ensure full coverage to prevent skin contact[5][6]	
Respiratory Protection	NIOSH-approved air-purifying respirator with appropriate cartridges for organic vapors and particulates, or a supplied-air respirator	Required when working outside of a certified chemical fume hood or when aerosolization is possible[2][5]
Foot Protection	Closed-toe, chemical-resistant shoes	Standard laboratory footwear

Handling and Storage Procedures

Proper handling and storage are crucial to prevent accidental exposure and maintain the integrity of the compound.

Handling:

- Work in a well-ventilated area, preferably within a certified chemical fume hood.
- Avoid the formation of dust and aerosols.[4]

- Wash hands thoroughly after handling.[4][7]
- Do not eat, drink, or smoke in the laboratory.[4]

Storage:

- Store in a tightly closed, properly labeled container.[4][7]
- Keep in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents.[4]

Spill and Emergency Procedures

In the event of a spill or exposure, immediate and appropriate action is critical.

Spill Response:

- Evacuate: Immediately evacuate the affected area.
- Ventilate: Ensure the area is well-ventilated.
- Contain: For small spills, use an absorbent material to contain the substance.
- Clean-up: Wear appropriate PPE and carefully collect the spilled material and absorbent into a sealed container for disposal.
- Decontaminate: Clean the spill area with an appropriate solvent.

Emergency Exposure Plan:

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [4]
Skin Contact	Immediately wash the affected area with soap and water. Remove contaminated clothing. If irritation persists, seek medical attention. [4] [8]
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention. [4]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention. [4]

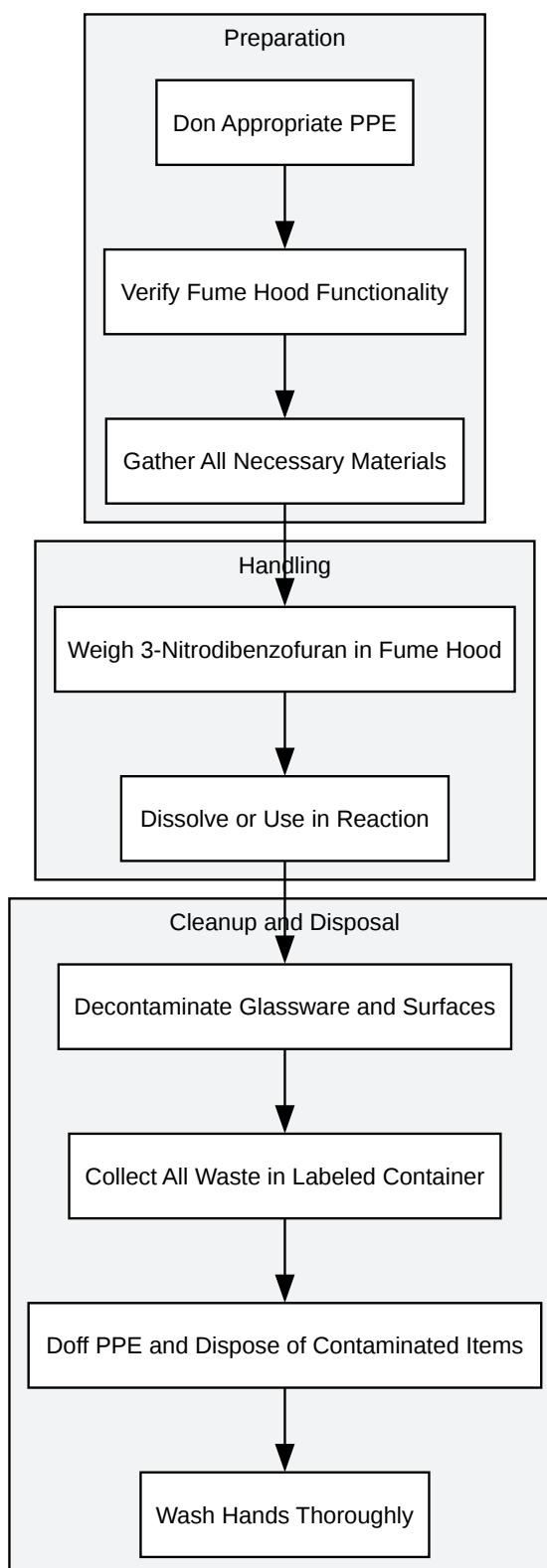
Disposal Plan

Dispose of **3-Nitrodibenzofuran** and any contaminated materials as hazardous waste in accordance with all local, state, and federal regulations.

- Waste Collection: Collect waste in a designated, labeled, and sealed container.[\[9\]](#)[\[10\]](#)[\[11\]](#)
- Contaminated Materials: All disposable labware, gloves, and absorbent materials that have come into contact with **3-Nitrodibenzofuran** must also be disposed of as hazardous waste.[\[9\]](#)
- Empty Containers: Triple rinse empty containers with a suitable solvent, collecting the rinsate as hazardous waste.[\[9\]](#)[\[10\]](#)

Experimental Workflow for Safe Handling

The following diagram outlines the standard operating procedure for safely handling **3-Nitrodibenzofuran** in a laboratory setting.

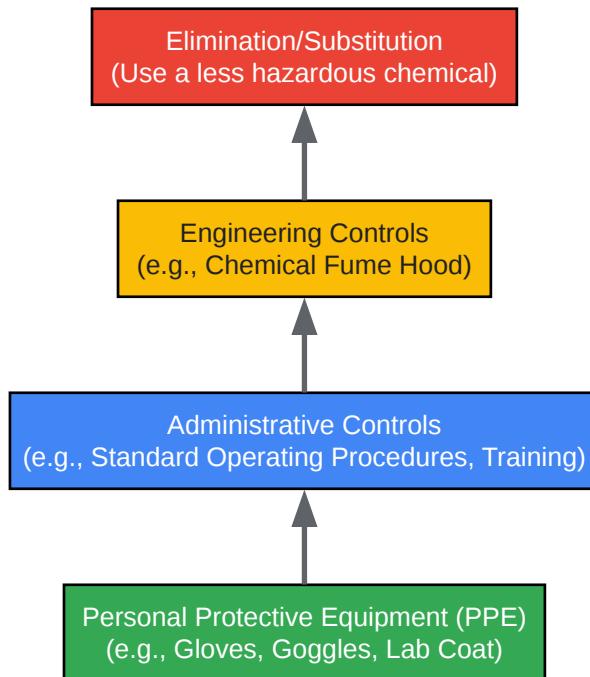


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Caption: Workflow for the safe handling of **3-Nitrodibenzofuran**.

Hierarchy of Controls

The following diagram illustrates the hierarchy of controls to mitigate risks associated with handling **3-Nitrodibenzofuran**, from most effective to least effective.



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Caption: Hierarchy of controls for chemical safety.

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